

4-Formylcinnamic acid melting point and stabi

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Compound of Interest

Compound Name: 4-Formylcinnamic acid
CAS No.: 23359-08-2
Cat. No.: B1233681

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An In-Depth Technical Guide to the Physicochemical Properties of **4-Formylcinnamic Acid**: Melting Point and Stability

This guide provides a comprehensive technical overview of the critical physicochemical properties of **4-Formylcinnamic acid**, focusing on its melting point, stability, and chemical properties. For scientists, and drug development professionals, this document synthesizes fundamental principles with field-proven experimental methodologies to ensure accurate characterization and reliable data.

Introduction to 4-Formylcinnamic Acid

4-Formylcinnamic acid ((2E)-3-(4-formylphenyl)prop-2-enoic acid) is a derivative of cinnamic acid, a compound central to the biosynthesis of numerous natural products. Its unique structure, featuring both a carboxylic acid and an aldehyde group, makes it a valuable building block in organic synthesis and a person of interest in medicinal chemistry. Understanding its physical and chemical properties is paramount for its effective application, ensuring reproducibility in experimental design and stability in formulated products.

Part 1: Melting Point Characterization

The melting point is a fundamental thermodynamic property that provides a reliable indicator of a compound's purity. For a pure crystalline solid, the substance transitions from a solid to a liquid state.^[3] The presence of even small amounts of miscible impurities typically results in a depression of the melting point.

Reported Melting Point Data

The melting point of **4-Formylcinnamic acid** has been consistently reported within a specific range, as summarized below.

Property	Value	Source(s)
Melting Point	250°C to 255°C	[5]
Appearance	Light yellow to beige crystalline powder	[5]

Experimental Protocol: Capillary Melting Point Determination

The determination of a melting point range is a routine and essential procedure in synthetic and analytical chemistry. The following protocol outlines the standard method using a Thiele tube apparatus (e.g., a Mel-Temp).^[4]

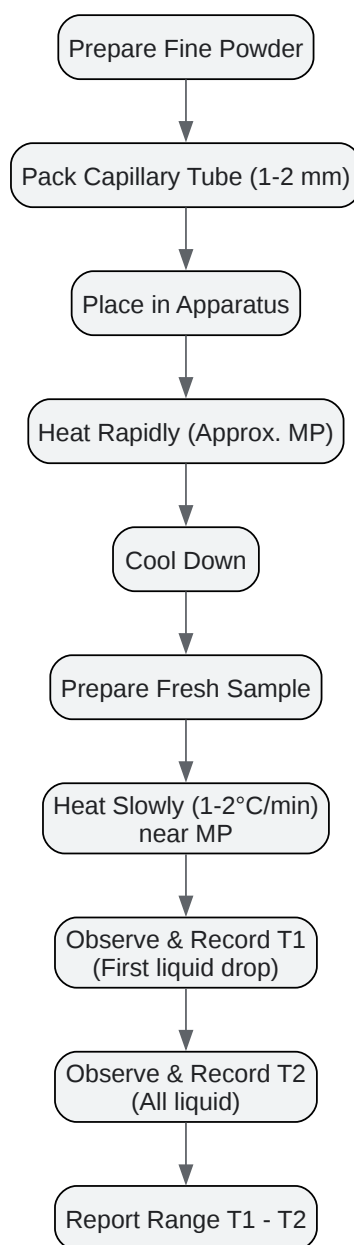
Causality Behind Experimental Choices:

- Fine Powder:** Grinding the sample into a fine powder ensures uniform heat distribution throughout the sample.^[4]
- Tight Packing:** Tightly packing the capillary tube prevents air pockets and ensures efficient heat transfer from the block to the crystals.^[4]
- Slow Heating Rate:** A slow heating rate (1-2°C per minute) near the expected melting point is critical.^[4] Rapid heating does not allow the system to reach equilibrium, leading to a high melting point reading as the thermometer's temperature reading will lag behind the actual temperature of the sample.

Step-by-Step Methodology:

- Sample Preparation:
 - Place a small amount of dry **4-Formylcinnamic acid** on a clean, dry watch glass.
 - Thoroughly crush the crystalline powder into a fine, uniform powder using a spatula.^[6]
- Capillary Tube Loading:
 - Take a capillary tube, sealed at one end.
 - Press the open end of the capillary tube into the powdered sample until a small amount of material enters the tube.
 - Invert the tube and gently tap it on a hard surface to pack the powder tightly into the sealed end.
 - Repeat until the packed sample is approximately 1-2 mm high.^{[6][7]}
- Apparatus Setup:
 - Insert the packed capillary tube into one of the sample slots of the melting point apparatus.
 - Ensure the thermometer or temperature probe is correctly positioned.^[3]
- Melting Point Determination:
 - Rapid Initial Run (Optional but Recommended): Set a high heating rate to quickly determine an approximate melting point. This saves time in subsequent runs.
 - Accurate Measurement: Allow the apparatus to cool well below the approximate melting point. Prepare a fresh sample in a new capillary tube.
 - Set the heating rate so that the temperature rises at approximately 1-2°C per minute once it is within 20°C of the expected melting point.^[4]
 - Record T1: Note the temperature at which the first drop of liquid appears.
 - Record T2: Note the temperature at which the last solid crystal melts completely.^[6]
 - The melting point is reported as the range from T1 to T2.

Diagram of Melting Point Determination Workflow



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Caption: Workflow for accurate melting point determination.

Part 2: Chemical Stability Profile

The stability of a compound under various environmental conditions is a critical parameter, influencing its shelf-life, storage requirements, and degradation concerns include thermal stress, hydrolysis, and photodegradation.

General and Thermal Stability

4-Formylcinnamic acid is reported to be stable under normal storage conditions.^{[8][9]} However, like many organic molecules, it is susceptible to degradation. Acid functional groups on the cinnamic acid backbone influence its overall stability.^[10] Thermogravimetric Analysis (TGA) is the standard method for function of temperature. While specific TGA data for **4-Formylcinnamic acid** is not readily available in the search results, studies on related cinnamic temperatures approaching or exceeding 200°C.^{[11][12]}

Key Considerations:

- Storage: The compound should be stored in a dry, cool, and well-ventilated place in a tightly closed container.[\[8\]](#)[\[9\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents.[\[8\]](#)

Photostability

Cinnamic acid and its derivatives are known to be susceptible to photodegradation.[\[13\]](#) The primary mechanism of photodegradation upon exposure to UV light is the formation of a cis isomer.[\[14\]](#) While the trans isomer is typically the more stable and common form, UV exposure can convert it to the cis isomer, altering its physicochemical properties.

Key Considerations:

- Light Protection: To minimize photodegradation, solid **4-Formylcinnamic acid** and its solutions should be stored in a dark place, using amber glass containers.
- Experimental Work: When working with solutions, it is advisable to work under amber or UV-filtered light to prevent degradation during experiments.

Hydrolytic Stability

The stability of **4-Formylcinnamic acid** in aqueous solutions can be influenced by pH. While specific data is limited, related ester derivatives of cinnamic acid are known to be susceptible to hydrolysis under acidic or basic conditions.[\[15\]](#) For **4-Formylcinnamic acid** itself, the primary concern in aqueous media would be potential reactions involving the aldehyde group.

Part 3: Experimental Protocols for Stability Assessment

To rigorously characterize the stability of a compound like **4-Formylcinnamic acid**, standardized analytical techniques are employed.

Protocol 1: Thermal Stability Assessment via Thermogravimetric Analysis (TGA)

TGA measures changes in the mass of a sample as a function of temperature or time in a controlled atmosphere. It is used to determine the thermal stability and decomposition characteristics of a compound.

Step-by-Step Methodology:

- Instrument Calibration: Calibrate the TGA instrument for mass and temperature according to the manufacturer's specifications.
- Sample Preparation: Place a small, accurately weighed amount of **4-Formylcinnamic acid** (typically 5-10 mg) into a TGA pan (e.g., platinum or alumina).
- Analysis Parameters:
 - Purge Gas: Set an inert purge gas, typically nitrogen, at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative decomposition.[\[18\]](#)
 - Temperature Program:
 - Equilibrate the sample at a starting temperature (e.g., 30°C).
 - Ramp the temperature at a constant heating rate (e.g., 10°C/min or 20°C/min) to a final temperature well above the expected decomposition temperature.
- Data Acquisition: Record the sample mass as a function of temperature.
- Data Analysis: Plot the percentage of initial mass versus temperature. The onset temperature of decomposition is determined from this curve, indicating the thermal stability of the compound.

Protocol 2: Photostability Assessment (ICH Q1B Guideline)

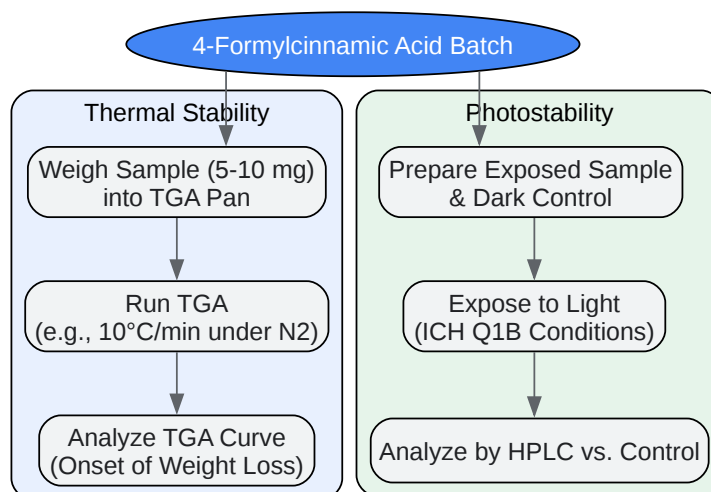
The International Council for Harmonisation (ICH) guideline Q1B provides a standardized approach for photostability testing.[\[20\]](#)[\[21\]](#) This protocol outlines the conditions for exposing a sample to light and the methods for measuring the resulting degradation.

Step-by-Step Methodology:

- Sample Preparation:
 - Solid State: Spread a thin layer of solid **4-Formylcinnamic acid** in a suitable container (e.g., quartz or borosilicate glass dish).

- Solution State: Prepare a solution of the compound in a suitable solvent (e.g., methanol or acetonitrile/water) and place it in a chemically inert, tr
- Dark Control: Prepare an identical set of samples (solid and solution) and wrap them securely in aluminum foil to serve as dark controls.[21]
- Light Exposure:
 - Place the exposed samples and the dark controls in a photostability chamber.
 - Expose the samples to a light source that provides a combination of visible and UV light.
 - The total exposure should be no less than 1.2 million lux hours of visible light and 200 watt hours per square meter of near-UV energy.[20][21]
- Post-Exposure Analysis:
 - After exposure, visually inspect all samples for any changes in appearance (e.g., color change).
 - Analyze the exposed samples and the dark controls using a validated stability-indicating analytical method, such as High-Performance Liquid Ch
- Data Interpretation: Compare the analytical results (e.g., purity, degradation products) of the exposed samples to the dark controls. A significant ch

Diagram of General Stability Testing Workflow



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Caption: General workflow for thermal and photostability testing.

Conclusion

This guide has detailed the critical physicochemical parameters of **4-Formylcinnamic acid**, focusing on its melting point and stability. The compound crystalline solid. While stable under standard storage conditions, its cinnamic acid backbone renders it susceptible to photodegradation, necessitating a robust framework for the precise determination of these properties, ensuring data integrity and reproducibility for researchers and developers in the

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